

# Fadrozole Solubility: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Fadrozole*

Cat. No.: *B1662666*

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This technical support center provides essential information on the solubility of **fadrozole** in common laboratory solvents. Designed for researchers, scientists, and drug development professionals, this guide offers a quick reference for experimental setup and troubleshooting.

## Fadrozole Solubility Data

**Fadrozole** is available as a free base and a hydrochloride salt. It is crucial to distinguish between these two forms, as their solubility characteristics differ significantly. The hydrochloride salt generally exhibits higher solubility in aqueous solutions.

Data from various suppliers indicates some variability in reported solubility values. This can be attributed to differences in experimental conditions, such as temperature, solvent purity, and the specific form of the compound. The following tables summarize the available quantitative data for both **fadrozole** free base and **fadrozole** hydrochloride.

Table 1: Solubility of **Fadrozole** (Free Base)

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
DMSO	45 mg/mL[1], ≥ 100 mg/mL[2][3]	~201.5 mM, ≥ 448 mM	Use of fresh, non-hygroscopic DMSO is recommended as moisture can reduce solubility.[1][3]
Ethanol	45 mg/mL[1]	~201.5 mM	
Methanol	Slightly Soluble[4]	Not specified	
Water	Insoluble[1]	-	

Table 2: Solubility of **Fadrozole** Hydrochloride

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
Water	100 mg/mL[5][6]	~385 mM	Sonication is recommended to aid dissolution.[5][6]
DMSO	100 mg/mL[5][6], >20 mg/mL[7], 10 mg/mL[8]	~385 mM, >77 mM, ~38.5 mM	Sonication and warming may be necessary.[5][6] Use of fresh DMSO is advised.[6]
Ethanol	2 mg/mL[8]	~7.7 mM	
DMF	5 mg/mL[8]	~19.3 mM	
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL[8]	~1.15 mM	

## Experimental Protocols & Troubleshooting

### General Protocol for Dissolving **Fadrozole**:

- Weigh the Compound: Accurately weigh the desired amount of **fadrozole** powder.
- Add Solvent: Add the appropriate volume of the chosen solvent to the powder.
- Facilitate Dissolution: If the compound does not dissolve readily at room temperature, the following techniques can be employed:
  - Sonication: Place the vial in an ultrasonic bath. This is a commonly recommended method to aid dissolution.[\[5\]](#)[\[6\]](#)
  - Warming: Gently warm the solution. Be cautious with volatile solvents.
  - Vortexing: Agitate the solution vigorously using a vortex mixer.
- Observe Clarity: Ensure the solution is clear and free of any particulate matter before use.

### Troubleshooting Guide (FAQ):

Q1: My **fadrozole** is not dissolving completely in DMSO, what should I do?

A1:

- Check the **Fadrozole** Form: Ensure you are using the correct solubility data for the free base or hydrochloride salt.
- Use Fresh Solvent: DMSO is hygroscopic and absorbed moisture can significantly decrease the solubility of some compounds.[\[1\]](#)[\[3\]](#)[\[6\]](#) Use freshly opened, anhydrous DMSO.
- Apply Sonication and/or Gentle Warming: Many suppliers recommend sonication to aid dissolution.[\[5\]](#)[\[6\]](#) Gentle warming can also be effective.
- Increase Solvent Volume: If the desired concentration is near the reported solubility limit, you may need to add more solvent and adjust the concentration accordingly.

Q2: I've prepared a stock solution in DMSO and stored it. Now I see precipitation. Why?

A2:

- **Storage Temperature:** Stock solutions are typically stored at -20°C or -80°C.[5] When thawing for use, ensure the solution comes to room temperature and that the compound has fully redissolved before making further dilutions. Vortexing or brief sonication may be necessary to redissolve any precipitate.
- **Freeze-Thaw Cycles:** Repeated freeze-thaw cycles can degrade the compound or affect its solubility. It is recommended to aliquot stock solutions into smaller, single-use volumes.[5]

Q3: Can I dissolve **fadrozole** directly in aqueous buffers?

A3:

- **Fadrozole** free base is reported to be insoluble in water.[1] Therefore, it is not recommended to dissolve it directly in aqueous buffers. A common practice is to first dissolve the compound in a water-miscible organic solvent like DMSO to create a concentrated stock solution, which can then be diluted into the aqueous buffer.
- **Fadrozole** hydrochloride has high solubility in water (100 mg/mL).[5][6] However, for cell-based assays, it is still common to prepare a DMSO stock solution to minimize the final concentration of the organic solvent in the cell culture medium.

Q4: How should I prepare **fadrozole** for in vivo studies?

A4: The preparation for in vivo studies often involves creating a suspension or a specific formulation. A commonly suggested formulation is a mixture of DMSO, PEG300, Tween 80, and saline.[5] For instance, a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline has been described.[5] It is crucial to add the solvents sequentially and ensure the solution is clear before adding the next component.[5]

## Visual Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting common solubility issues with **fadrozole**.



- 5. Fadrozole hydrochloride | Aromatase | TargetMol [targetmol.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Fadrozole = 98 HPLC 102676-31-3 [sigmaaldrich.com]
- 8. Fadrozole (hydrochloride) | CAS 102676-31-3 | Cayman Chemical | Biomol.com [biomol.com]
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